

# detailed experimental protocol for handling Quinuclidine-4-carboxylic acid

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## Compound of Interest

Compound Name: *Quinuclidine-4-carboxylic acid*

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## Application Notes and Protocols for Quinuclidine-4-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed experimental protocol for the handling and use of **Quinuclidine-4-carboxylic acid**, a key building block in medicinal chemistry and organic synthesis. The information compiled herein is intended to ensure safe laboratory practices and successful experimental outcomes.

## Physicochemical Properties

**Quinuclidine-4-carboxylic acid** is a bifunctional molecule featuring a rigid bicyclic amine structure and a carboxylic acid moiety. These features make it a valuable synthon for introducing the quinuclidine scaffold into drug candidates, potentially influencing their pharmacological properties such as solubility, basicity, and receptor binding.

Table 1: Physicochemical Data for **Quinuclidine-4-carboxylic Acid**

Property	Value	Reference(s)
CAS Number	55022-88-3	[1]
Molecular Formula	C <sub>8</sub> H <sub>13</sub> NO <sub>2</sub>	[1]
Molecular Weight	155.19 g/mol	[1]
Appearance	Solid. Physical form may vary.	
Melting Point	Data not readily available. The related (S)-Quinuclidine-2-carboxylic acid has a melting point of 280 °C (decomposes).	
Solubility	No specific quantitative data is readily available. Generally described as soluble in many organic solvents. The hydrochloride salt is commercially available, suggesting aqueous solubility under acidic conditions. For related quinoline carboxylic acids, solubility in DMSO is reported around 34 mg/mL.	[2]
pKa Values	Experimental values for Quinuclidine-4-carboxylic acid are not readily available. Estimated values based on similar structures are: - Carboxylic Acid (pKa <sub>1</sub> ): ~2-5 - Conjugate Acid of Amine (pKa <sub>2</sub> ): ~11.0 (The pKa of the conjugate acid of the parent quinuclidine is reported to be between 11.0 and 11.3).	[3]

## Safety and Handling

Proper handling of **Quinuclidine-4-carboxylic acid** is essential to ensure laboratory safety. The compound should be handled by trained personnel in a well-ventilated area.

Table 2: Hazard Identification and Safety Precautions

Category	Information	Reference(s)
GHS Pictogram	GHS07 (Exclamation mark)	
Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P501: Dispose of contents/container to an approved waste disposal plant.	
Storage	Store in a tightly sealed container in a dry, cool (2-8°C recommended), and well-ventilated place. For long-term	[4]

storage, consider an inert atmosphere.

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## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear a lab coat and chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: Use in a chemical fume hood. If handling large quantities or if dust is generated, a NIOSH-approved particulate respirator may be necessary.

## First Aid Measures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Experimental Protocols

**Quinuclidine-4-carboxylic acid** is an excellent building block for introducing the quinuclidine moiety, for example, through the formation of an amide bond. Below is a representative protocol for an amide coupling reaction.

### Protocol: Amide Coupling of Quinuclidine-4-carboxylic Acid with a Primary Amine

This protocol describes a general procedure for the synthesis of an amide using HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) as the coupling agent.

## Materials:

- **Quinuclidine-4-carboxylic acid**
- Primary amine of choice (e.g., Benzylamine)
- HATU
- N,N-Diisopropylethylamine (DIPEA)
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Nitrogen or Argon gas supply
- Standard laboratory glassware for workup and purification

## Procedure:

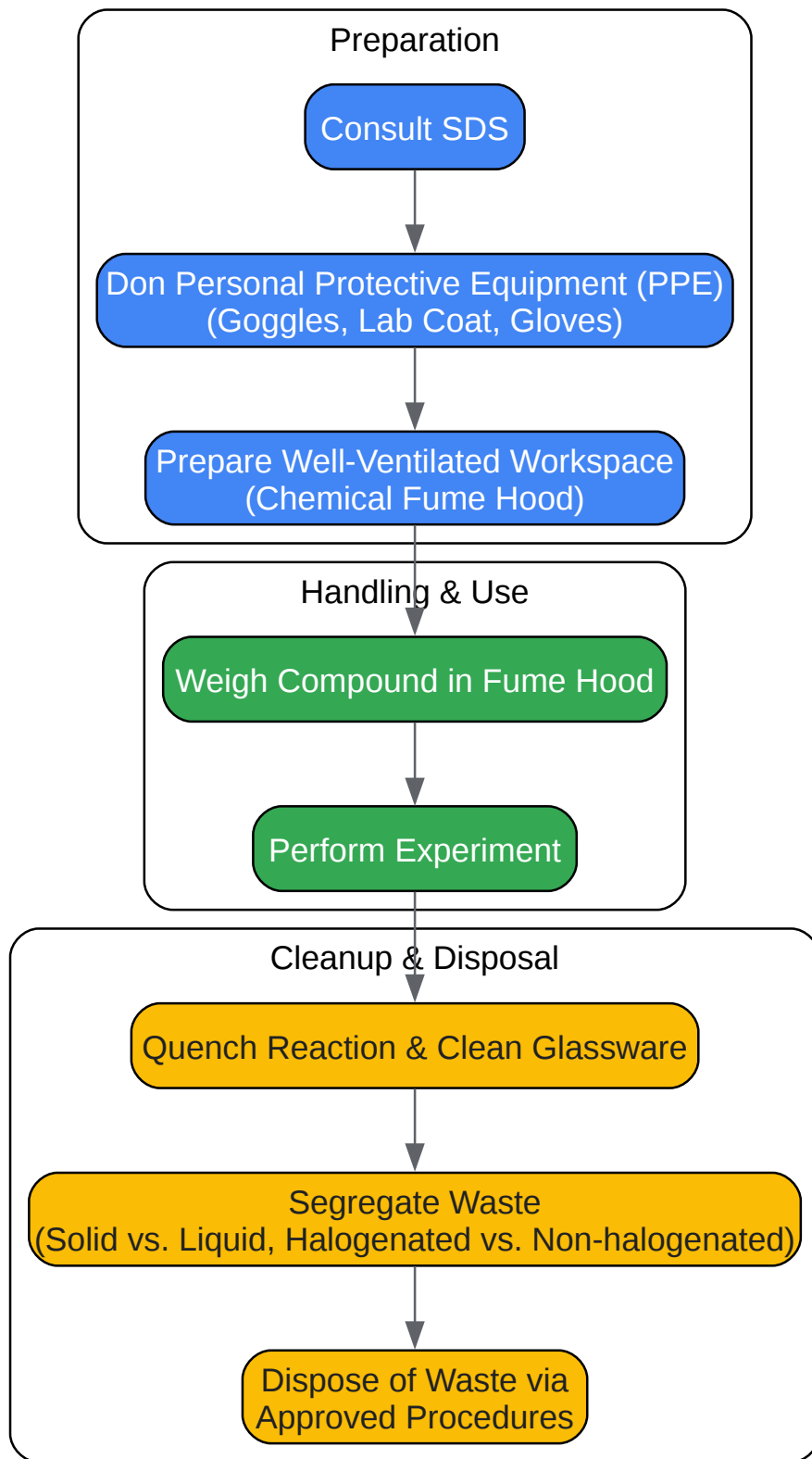
- Reaction Setup:
  - To a dry round-bottom flask under an inert atmosphere ( $\text{N}_2$  or Ar), add **Quinuclidine-4-carboxylic acid** (1.0 equivalent).
  - Dissolve the acid in anhydrous DMF.
- Addition of Reagents:

- To the stirred solution, add the primary amine (1.1 equivalents).
- Add DIPEA (3.0 equivalents) to the mixture.
- In a separate vial, dissolve HATU (1.2 equivalents) in a small amount of anhydrous DMF.
- Add the HATU solution dropwise to the reaction mixture at room temperature.
- Reaction Monitoring:
  - Allow the reaction to stir at room temperature.
  - Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed (typically 2-12 hours).
- Workup:
  - Once the reaction is complete, dilute the mixture with ethyl acetate.
  - Wash the organic layer sequentially with saturated aqueous  $\text{NaHCO}_3$  solution (3 times) and brine (1 time). The basic washes will remove unreacted acid and the acidic HATU byproducts.
  - Dry the organic layer over anhydrous  $\text{MgSO}_4$ .
  - Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purification:
  - Purify the crude product by flash column chromatography on silica gel, using an appropriate eluent system (e.g., a gradient of methanol in dichloromethane or ethyl acetate/hexanes) to afford the pure amide.

## Visualizations

## Safe Handling Workflow

The following diagram outlines the general workflow for safely handling **Quinuclidine-4-carboxylic acid** in a laboratory setting.



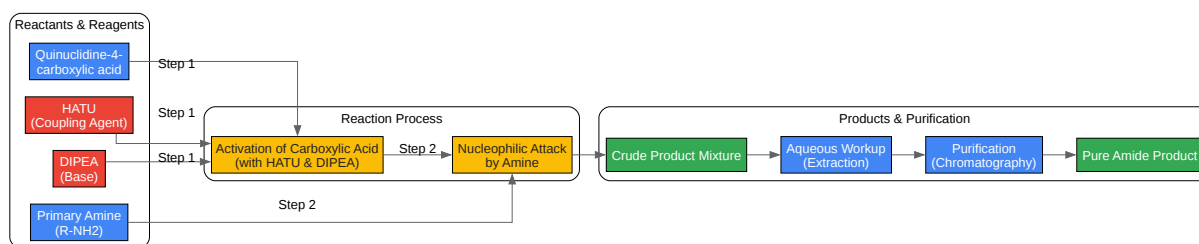


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Caption: General workflow for handling **Quinuclidine-4-carboxylic acid**.

## Amide Coupling Reaction Pathway

This diagram illustrates the logical steps of the amide coupling reaction described in the protocol.



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